

3-[(4-Methylpiperazin-1-yl)methyl]aniline

molecular weight and structure

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Compound of Interest

Compound Name: 3-[(4-Methylpiperazin-1-yl)methyl]aniline

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Technical Guide: 3-[(4-Methylpiperazin-1-yl)methyl]aniline

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties of **3-[(4-Methylpiperazin-1-yl)methyl]aniline**, a key intermediate in pharmaceutical synthesis.

Chemical Identity and Properties

3-[(4-Methylpiperazin-1-yl)methyl]aniline is a substituted aniline derivative. Its unique structure makes it a valuable building block in the development of therapeutic agents, particularly in the field of neuropharmacology.^[1]

Table 1: Physicochemical Properties of **3-[(4-Methylpiperazin-1-yl)methyl]aniline**

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₉ N ₃	[1] [2] [3]
Molecular Weight	205.3 g/mol	[1] [3]
Monoisotopic Mass	205.1579 Da	[2]
CAS Number	198281-55-9	[1] [3]
Appearance	Almost white powder	[1]
Melting Point	70-75 °C	[1]
Boiling Point (Predicted)	334.8 ± 27.0 °C	[3]
Density (Predicted)	1.085 ± 0.06 g/cm ³	[3]
pKa (Predicted)	7.61 ± 0.10	[3]
Purity	≥ 95% (NMR)	[1]

Molecular Structure

The structure of **3-[(4-Methylpiperazin-1-yl)methyl]aniline** consists of an aniline ring substituted at the meta position with a methylpiperazinyl-methyl group. This combination of a basic piperazine ring and an aromatic amine is crucial for its utility in medicinal chemistry.

Figure 1: 2D Chemical Structure of **3-[(4-Methylpiperazin-1-yl)methyl]aniline**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **3-[(4-Methylpiperazin-1-yl)methyl]aniline** are proprietary to various chemical suppliers and are not publicly available in comprehensive detail. However, a general synthetic approach involves the reaction of 3-aminobenzyl chloride with 1-methylpiperazine. Purity is typically assessed using Nuclear Magnetic Resonance (NMR) spectroscopy.[\[1\]](#)

Applications in Research and Development

This compound is a crucial intermediate in the synthesis of a variety of pharmaceutical agents.

[1] Its primary applications include:

- Neuropharmacology: It serves as a scaffold for developing drugs targeting neurological disorders.[1]
- Enzyme Inhibition and Receptor Binding Studies: The molecule is utilized in biochemical research to investigate cellular mechanisms and identify potential therapeutic targets.[1]
- Material Science: It finds use in the formulation of advanced polymers and coatings.[1]

Safety and Handling

Store at 0-8 °C.[1] Standard laboratory safety protocols should be followed when handling this compound. This includes the use of personal protective equipment such as gloves, lab coats, and safety glasses. Avoid inhalation of dust and direct contact with skin and eyes. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

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- 3. 198281-55-9 CAS MSDS (3-(4-METHYL-PIPERAZIN-1-YLMETHYL)-ANILINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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